

An In-Depth Toxicological Profile of 2-sec-Butylphenol

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Compound of Interest

Compound Name: 2-sec-Butylphenol

Cat. No.: B1202637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological data available for **2-sec-Butylphenol** (CAS No. 89-72-5). The information is compiled from a variety of sources, including regulatory assessments, safety data sheets, and scientific literature. This document is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

Executive Summary

2-sec-Butylphenol is a substituted phenol that is corrosive to the eyes and skin.^{[1][2]} It exhibits moderate acute toxicity via oral and dermal routes of exposure.^[1] While specific data on chronic toxicity and carcinogenicity for **2-sec-butylphenol** are limited, information on related alkylphenols suggests potential endocrine-disrupting effects. Genotoxicity studies have shown negative results in an in vivo micronucleus assay. Reproductive and developmental toxicity screening indicates no adverse effects on fertility or development at the doses tested.^[1] The primary mechanism of toxicity for phenols, in general, involves protein denaturation and cell membrane damage. For certain alkylphenols, endocrine disruption through interference with estrogen receptor signaling pathways, such as MAPK/ERK and PI3K/Akt, has been identified.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	89-72-5	[3]
Molecular Formula	C ₁₀ H ₁₄ O	[3]
Molecular Weight	150.22 g/mol	[3]
Appearance	Colorless to amber liquid	[4]
Boiling Point	226-228 °C	[3]
Melting Point	12 °C	[3]
Vapor Pressure	0.05 mmHg at 25°C	[3]
Solubility	Insoluble in water	[3]

Toxicological Data

Acute Toxicity

2-sec-Butylphenol demonstrates moderate acute toxicity through oral and dermal exposure routes.

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	320 mg/kg	[3]
LD ₅₀	Guinea Pig	Dermal	600 mg/kg	[3]
LD ₅₀	Rabbit	Dermal	5560 mg/kg	[3]
LC ₅₀	Rat	Inhalation	>290 ppm (4 hours)	[3]

Irritation and Corrosion

2-sec-Butylphenol is corrosive to the skin and eyes.

Test	Species	Results	Reference
Skin Irritation/Corrosion	Rabbit	Corrosive effects after ≥ 3 minutes of exposure	[1]
Eye Irritation	Rabbit	Severe irritation	[3][5]

Sensitization

Data on the skin sensitization potential of **2-sec-butylphenol** is not readily available.

Repeated Dose Toxicity

Information on repeated dose toxicity is primarily derived from a combined repeated dose and reproductive/developmental toxicity screening study (OECD 422). No significant systemic toxicity was observed at the doses tested.[1]

Genotoxicity

2-sec-Butylphenol has not shown evidence of genotoxicity in an in vivo micronucleus assay.

Test	System	Results	Reference
In vivo Micronucleus Test	Mammalian Erythrocytes	Negative	

Carcinogenicity

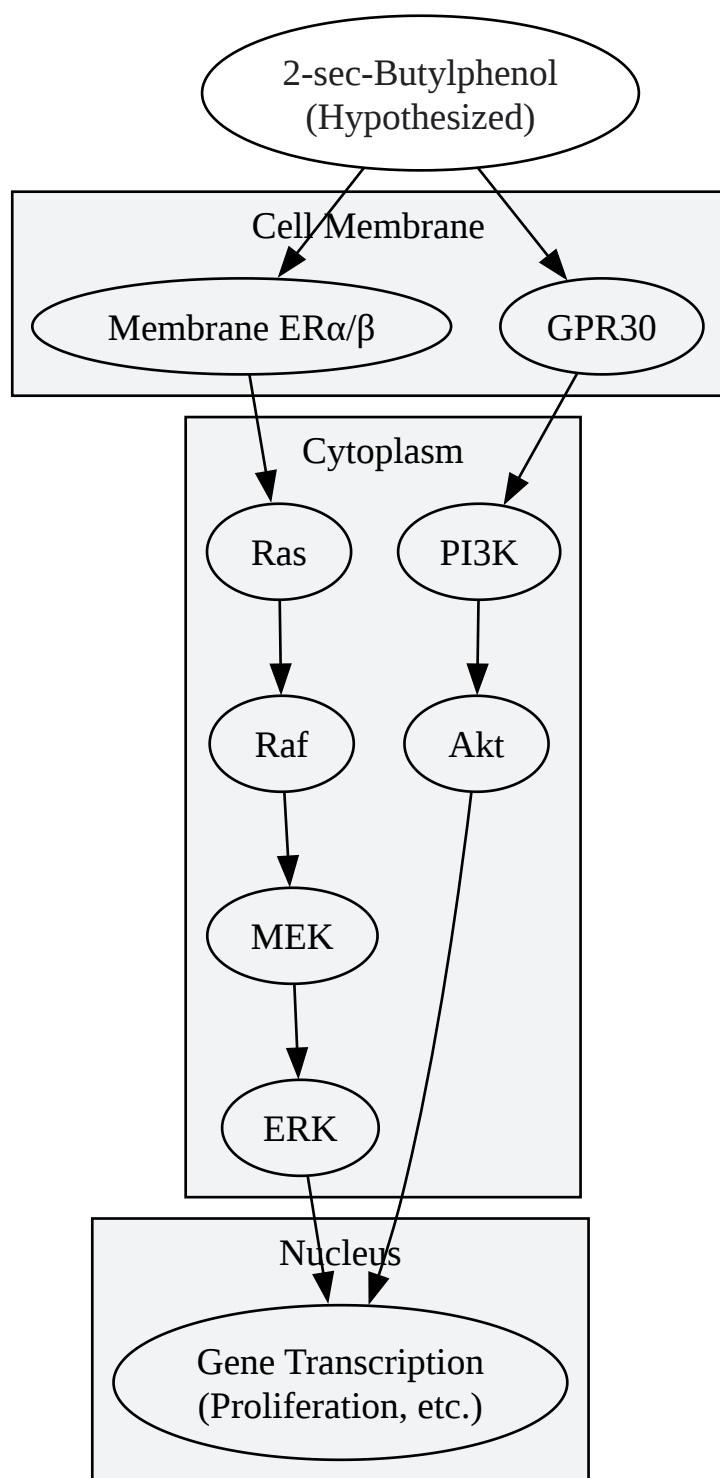
There are no specific carcinogenicity studies available for **2-sec-butylphenol**. It is not listed as a carcinogen by IARC, NTP, or ACGIH.[3]

Reproductive and Developmental Toxicity

A single guideline study (OECD TG 422) on **2-sec-butylphenol** showed no effects on fertility or developmental parameters.[1] No tissue alterations in reproductive organs were observed in repeated dose toxicity studies.[1]

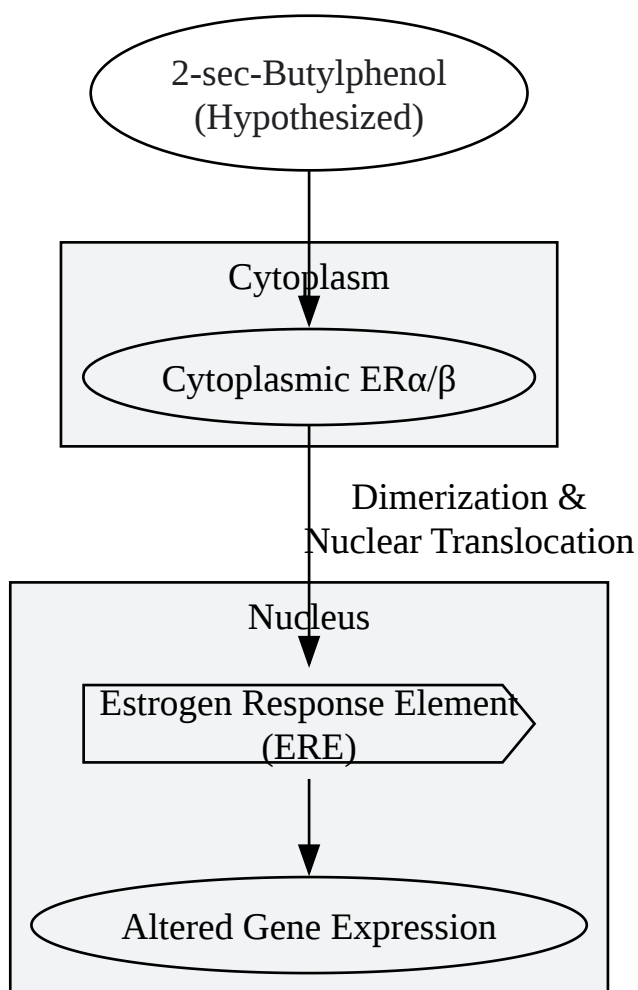
Mechanistic Toxicology & Signaling Pathways

Direct studies on the specific signaling pathways affected by **2-sec-butylphenol** are not available. However, based on data from structurally related alkylphenols like nonylphenol and octylphenol, it is hypothesized that **2-sec-butylphenol** may act as an endocrine disruptor by interfering with estrogen signaling pathways. These pathways can include both genomic and non-genomic actions of estrogen receptors (ER α and ER β) and G protein-coupled estrogen receptor (GPR30).



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Hypothesized non-genomic signaling pathways.



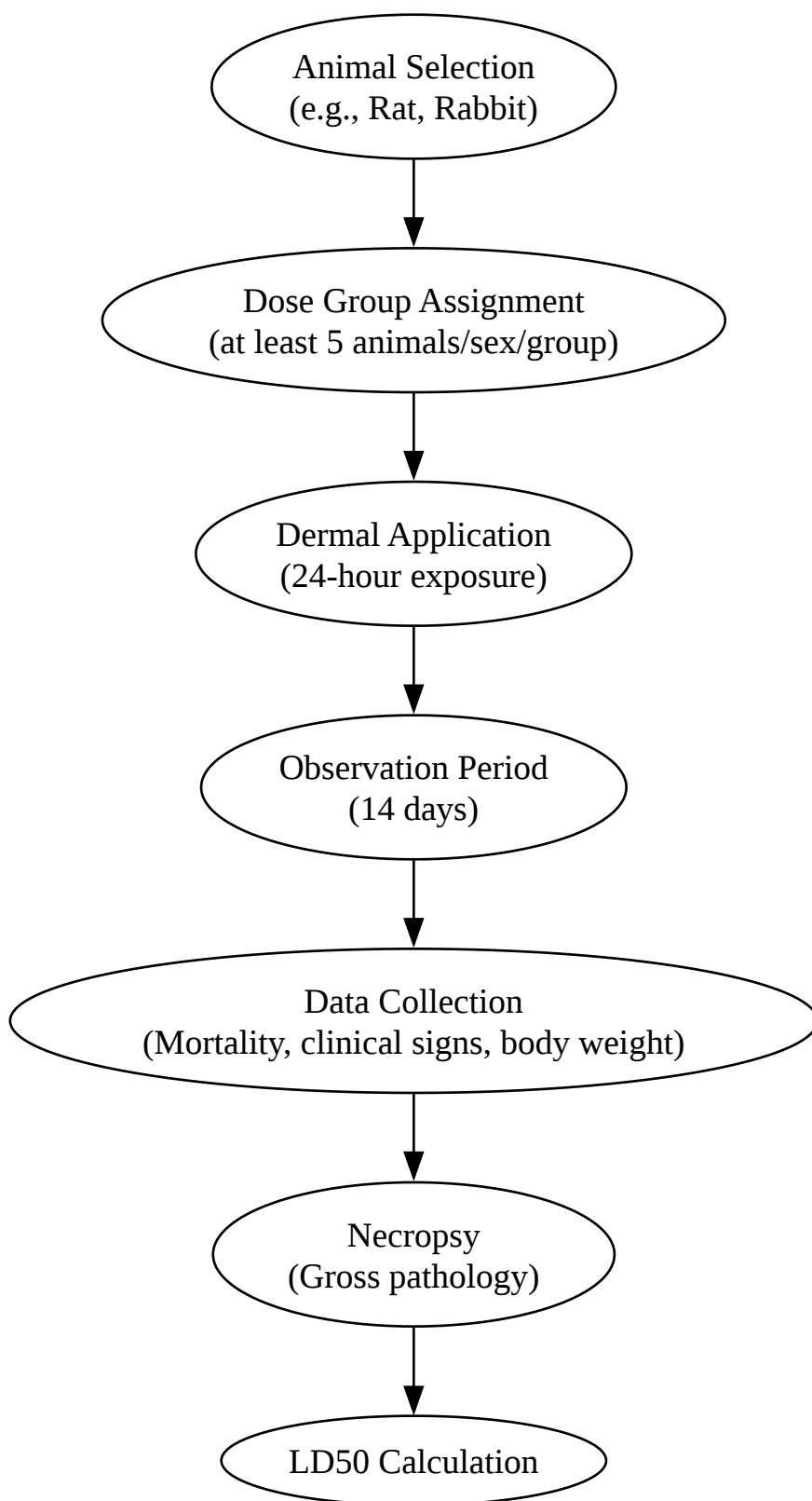
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Hypothesized genomic estrogenic signaling pathway.

Experimental Protocols

The toxicological data for **2-sec-butylphenol** are largely based on studies following standardized OECD guidelines. Below are generalized experimental workflows for key toxicity tests.

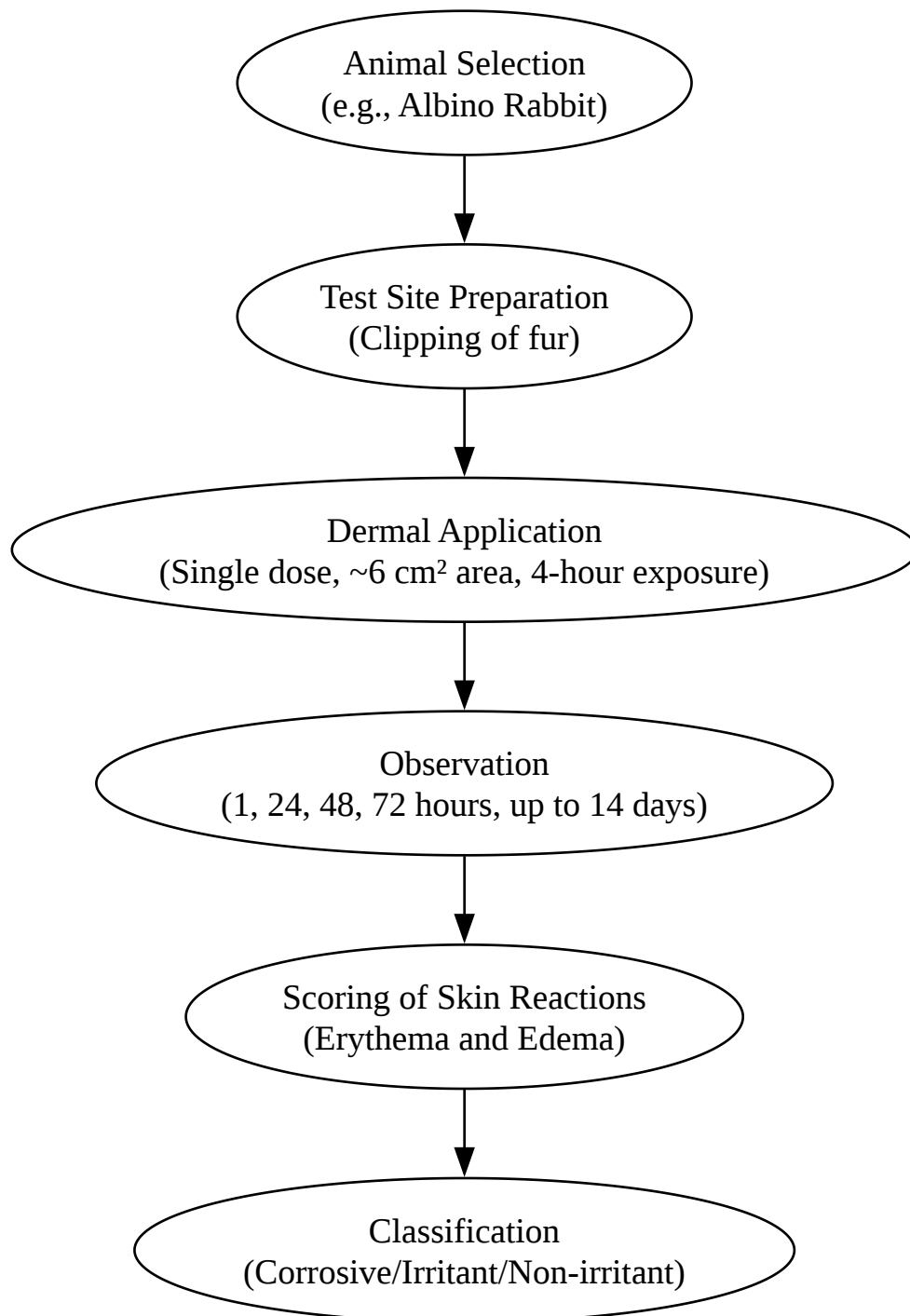
Acute Dermal Toxicity (based on OECD 402)



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Generalized workflow for an acute dermal toxicity study.

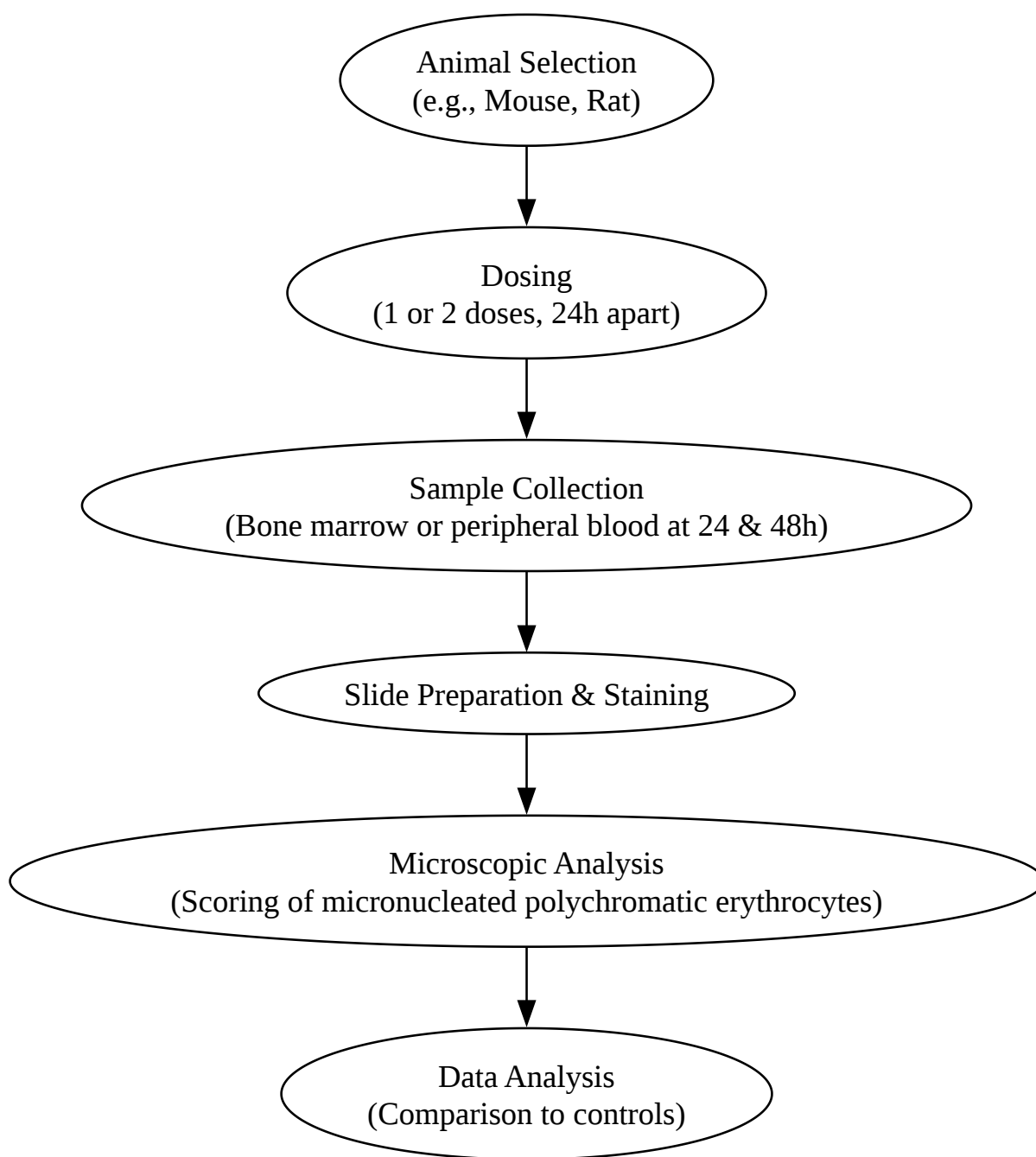
Skin Corrosion/Irritation (based on OECD 404)



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Generalized workflow for a skin corrosion/irritation study.

In Vivo Micronucleus Assay (based on OECD 474)



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Generalized workflow for an in vivo micronucleus assay.

Conclusion

The available toxicological data for **2-sec-butylphenol** indicate that it is a corrosive substance with moderate acute toxicity. While specific long-term toxicity and carcinogenicity data are

lacking, the potential for endocrine disruption, based on data from related alkylphenols, warrants further investigation. The provided information, including quantitative toxicity values and generalized experimental workflows, serves as a valuable starting point for risk assessment and further research into the safety profile of this compound. Researchers are encouraged to consult the original study reports for more detailed information on experimental designs and results.

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